

# 1-Tridecene: A Comprehensive Physicochemical Profile for Researchers

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## Compound of Interest

Compound Name: 1-Tridecene

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## An In-depth Technical Guide

This technical guide provides a comprehensive overview of the core physicochemical properties of **1-tridecene**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison, with a focus on quantitative data and the methodologies used for their determination.

## General and Chemical Properties

**1-Tridecene** is an unsaturated aliphatic hydrocarbon classified as an alkene.<sup>[1]</sup> Its fundamental properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>13</sub> H <sub>26</sub>	[1]
Molecular Weight	182.35 g/mol	[1]
IUPAC Name	tridec-1-ene	[1]
CAS Number	2437-56-1	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Mild, pleasant odor	[1]

## Physical and Chemical Data

The following tables provide detailed quantitative data on the key physicochemical properties of **1-tridecene**.

### Table 2.1: Thermal Properties

Property	Value	Unit	Conditions	Source(s)
Boiling Point	232 - 233	°C	at 760 mmHg	[3][4]
Melting Point	-13 to -23	°C	[1][3][4]	
Flash Point	79	°C	Closed Cup	[1][2][4]
Autoignition Temperature	Not available	°C	[4]	

### Table 2.2: Density and Refractive Index

Property	Value	Unit	Conditions	Source(s)
Density	0.766	g/mL	at 20 °C	[2][4]
Specific Gravity	0.765 - 0.769	at 20 °C	[2][5]	
Refractive Index	1.4330 - 1.4350	at 20 °C (D-line)	[1][2][3]	

### Table 2.3: Vapor Pressure and Solubility

Property	Value	Unit	Conditions	Source(s)
Vapor Pressure	0.0638	mmHg	at 25 °C	[1]
Water Solubility	0.03674 (estimated)	mg/L	at 25 °C	[2]
Solubility in Organic Solvents	Soluble in benzene, very soluble in ethanol and ether	[1]		

**Table 2.4: Other Physicochemical Properties**

Property	Value	Unit	Source(s)
Vapor Density	6.3	(Air = 1)	[4]
Surface Tension	24.5	dynes/cm	[5]
LogP (Octanol-Water Partition Coefficient)	6.59 (Estimated)	[1]	

## Experimental Protocols

The determination of the physicochemical properties of **1-tridecene** follows standardized methodologies to ensure accuracy and reproducibility. Below are summaries of the typical experimental protocols based on internationally recognized standards.

### Determination of Boiling Point

The boiling point of **1-tridecene** is determined using methods such as ASTM D1078, "Standard Test Method for Distillation Range of Volatile Organic Liquids." [6][7][8][9][10]

- Principle: This test method covers the determination of the distillation (boiling) range of chemically stable organic liquids that boil between 30 and 350°C. [8][9][10]
- Apparatus: A distillation flask, condenser, graduated cylinder for receiving the distillate, and a calibrated thermometer or temperature sensor.
- Procedure: A 100 mL sample is placed in the distillation flask. The sample is heated, and the vapor is passed through a condenser. The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point. The temperature is continuously monitored as the distillation proceeds, and the boiling range is determined by recording temperatures at various percentages of the recovered volume. The final boiling point is the maximum temperature observed during the distillation. [6]

### Determination of Melting Point (Freezing Point)

The melting point, or more accurately for this type of compound, the freezing point, is determined by methods like ASTM D2386, "Standard Test Method for Freezing Point of Aviation

Fuels."[11][12][13][14][15]

- Principle: This method determines the temperature at which solid hydrocarbon crystals, formed on cooling, disappear when the temperature of the fuel is allowed to rise.[12]
- Apparatus: A jacketed sample tube, a stirrer, a calibrated thermometer, and a cooling bath.
- Procedure: A 25 mL sample is placed in the sample tube and cooled in the cooling bath while being continuously stirred. The sample is observed for the formation of solid crystals. Once crystals appear, the tube is removed from the bath, and the sample is allowed to warm up slowly while being stirred. The temperature at which the last crystals disappear is recorded as the freezing point.[13]

## Determination of Density

The density of **1-tridecene** is measured using a digital density meter according to ASTM D4052, "Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter." [16][17][18][19][20]

- Principle: A small volume of the liquid sample is introduced into a U-shaped oscillating tube, and the change in the oscillating frequency of the tube caused by the sample is used to determine its density.[17]
- Apparatus: A digital density meter with a U-tube oscillator and a temperature-controlled cell.
- Procedure: The instrument is calibrated with dry air and a reference standard of known density (e.g., pure water). The sample is then injected into the clean, dry U-tube. The instrument measures the oscillation period and calculates the density of the sample at the specified temperature.[18]

## Determination of Refractive Index

The refractive index is determined using a refractometer following the ASTM D1218, "Standard Test Method for Refractive Index and Refractive Dispersion of Hydrocarbon Liquids." [1][2][3][21][22][23][24]

- Principle: This method measures the refractive index of transparent and light-colored hydrocarbon liquids.[2] The refractive index is the ratio of the velocity of light in a vacuum to

its velocity in the substance.

- Apparatus: A calibrated refractometer (e.g., an Abbe-type refractometer) with a light source (typically a sodium D-line) and a temperature-controlled prism.[1]
- Procedure: A few drops of the sample are placed on the prism of the refractometer. The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece. The refractive index is then read from the scale. The temperature must be carefully controlled and recorded, as the refractive index is temperature-dependent.[22]

## Determination of Flash Point

The flash point is determined using a closed-cup tester, such as the Pensky-Martens apparatus, as described in ASTM D93, "Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester." [25][26][27][28][29][30][31]

- Principle: The sample is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.[29]
- Apparatus: A Pensky-Martens closed-cup tester, which includes a test cup, a lid with a shutter mechanism for introducing the ignition source, a stirrer, and a heating source.
- Procedure: The sample is placed in the test cup and heated at a specified rate while being stirred.[30] At regular temperature intervals, the stirring is stopped, and the ignition source is applied by opening the shutter. The test is continued until a flash is observed.[25]

## Determination of Vapor Pressure

The vapor pressure of **1-tridecene** can be determined using the ASTM D5191, "Standard Test Method for Vapor Pressure of Petroleum Products (Mini Method)." [4][5][32][33][34]

- Principle: This automated method determines the total vapor pressure exerted in a vacuum by a small, air-containing, volatile liquid sample.[4]
- Apparatus: An automated vapor pressure instrument.

- Procedure: A chilled, air-saturated sample is introduced into a temperature-controlled test chamber. The volume of the chamber is then expanded, creating a vacuum. The pressure in the chamber is measured after it reaches equilibrium at the test temperature (typically 37.8 °C).[32]

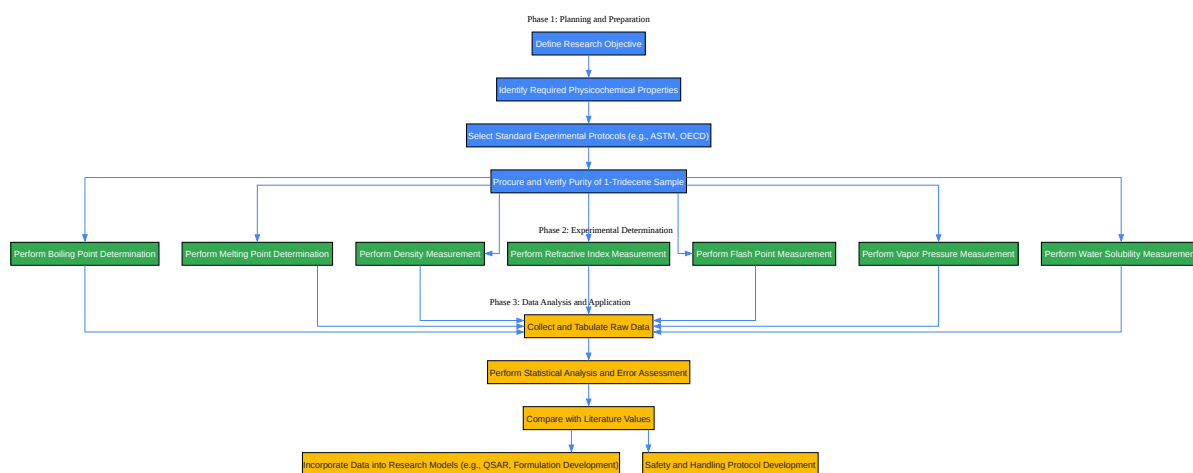
## Determination of Water Solubility

The water solubility of **1-tridecene** is determined following a method like the OECD Guideline 105, "Water Solubility." [35][36][37][38][39]

- Principle: This guideline describes two primary methods: the column elution method for substances with low solubility and the flask method for substances with higher solubility. Given the low expected solubility of **1-tridecene**, the flask method is generally appropriate for initial assessment. A saturated solution is prepared, and the concentration of the substance in the aqueous phase is determined.[38]
- Apparatus: A flask, a means of agitation (e.g., magnetic stirrer), a temperature-controlled environment, and an analytical instrument for concentration measurement (e.g., gas chromatography).
- Procedure: An excess amount of **1-tridecene** is added to a known volume of water in a flask. The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (e.g., 24-48 hours). After equilibration, the mixture is centrifuged or filtered to separate the aqueous phase from the undissolved substance. The concentration of **1-tridecene** in the clear aqueous phase is then determined using a suitable analytical technique.[38]

## Workflow for Physicochemical Property Determination

The following diagram illustrates a logical workflow for the determination and application of physicochemical property data in a research and development setting.



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Figure 1: Workflow for Physicochemical Property Determination

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